

Application Note: Synthesis and Characterization of 5-Methyl-1-nitrosoindoline Reference Standard

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Compound of Interest

Compound Name: 5-Methyl-1-nitrosoindoline

Cat. No.: B8315291

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Executive Summary & Regulatory Context

The detection of N-nitrosamine impurities in pharmaceutical products has become a critical compliance requirement following the "sartan" and "ranitidine" regulatory events. Regulatory bodies, including the FDA and EMA, have established strict Acceptable Intake (AI) limits for these genotoxic impurities (GTIs).

5-Methyl-1-nitrosoindoline is a potential impurity formed during the synthesis of drug substances containing the indoline scaffold (e.g., Indapamide intermediates) when exposed to nitrosating agents. To validate analytical methods (LC-MS/MS or GC-MS) for sub-ppm detection, a high-purity reference standard is required.

This guide outlines a robust, scalable synthesis of **5-Methyl-1-nitrosoindoline** via the electrophilic nitrosation of 5-methylindoline. It emphasizes safety, rotameric characterization by NMR, and self-validating purification steps.

Safety & Containment (CRITICAL)

Hazard Warning: N-Nitroso compounds are probable human carcinogens. This synthesis must be performed in a Class II Biosafety Cabinet or a dedicated chemical fume hood with high-efficiency filtration.

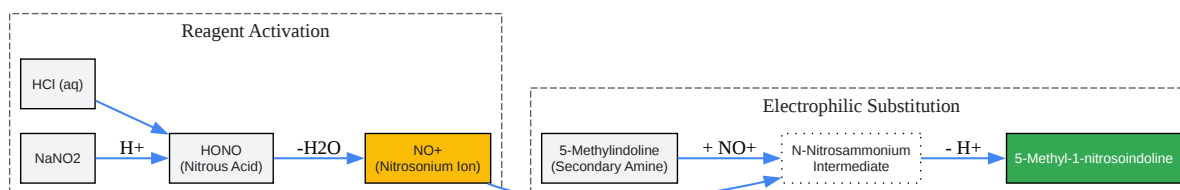
- PPE: Double nitrile gloves, tyvek sleeves, safety goggles, and a respirator (if outside containment).
- Deactivation: All glassware and spills must be treated with a 10% Sodium Hypochlorite (Bleach) or 1M NaOH solution to oxidize/hydrolyze the nitrosamine prior to disposal.
- Waste: Segregate all waste as "Cytotoxic/Genotoxic."

Reaction Mechanism

The synthesis proceeds via the electrophilic substitution of the secondary amine proton on 5-methylindoline by a nitrosonium ion (

), generated in situ from sodium nitrite and hydrochloric acid.

Mechanistic Pathway (Graphviz)



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Figure 1: Generation of the active nitrosonium electrophile and subsequent nitrosation of the indoline nitrogen.

Experimental Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv. [1] [2]	Quantity	Role
5-Methylindoline	133.19	1.0	1.33 g (10 mmol)	Starting Material
Sodium Nitrite ()	69.00	1.5	1.04 g	Nitrosating Agent
Hydrochloric Acid (2M)	36.46	Excess	15 mL	Acid Catalyst
Ethyl Acetate	-	-	Solvent	Extraction
Sodium Bicarbonate	84.01	-	Sat. Soln.	Quenching

Step-by-Step Synthesis

Step 1: Solubilization & Cooling (The "Cold Start")

- Dissolve 1.33 g of 5-methylindoline in 10 mL of 2M HCl in a 50 mL round-bottom flask.
- Critical Control Point: Cool the solution to 0–4°C using an ice/water bath.
 - Why? Nitrous acid is unstable at room temperature. Higher temperatures promote diazonium salt formation (if primary amines are present as impurities) or decomposition of the product.

Step 2: Nitrosation[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Dissolve 1.04 g of
in 5 mL of water.
- Add the nitrite solution dropwise to the indoline solution over 15 minutes, maintaining internal temperature < 5°C.
- Observation: The solution will likely turn cloudy/yellow as the N-nitroso compound (less soluble in acid than the amine) precipitates or oils out.

- Stir at 0°C for 1 hour, then allow to warm to room temperature for 30 minutes.

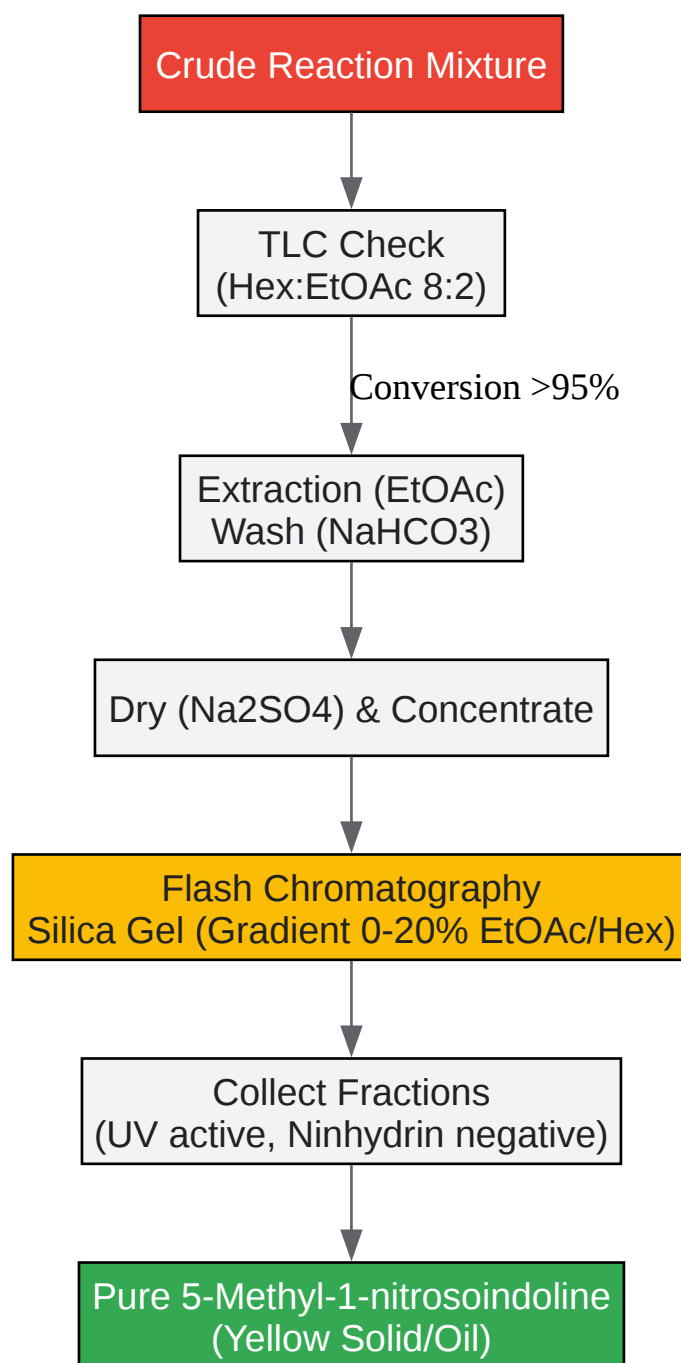
Step 3: Monitoring (Self-Validation)

- Perform Thin Layer Chromatography (TLC) using 20% Ethyl Acetate in Hexane.
- Visualization: UV (254 nm). The starting material (amine) will be more polar (lower R_f) than the N-nitroso product (higher R_f).
- Stain: Use Ninhydrin (Starting material turns red/purple; Product does not stain).

Step 4: Workup

- Extract the reaction mixture with Ethyl Acetate (10 mL).
- Wash combined organics with Saturated Aqueous NaHCO₃ (10 mL) to remove residual acid.
- Wash with Brine (10 mL).
- Dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure (Rotavap).

Purification Workflow (Graphviz)



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Figure 2: Purification workflow ensuring removal of unreacted amine and inorganic salts.

Characterization & Analysis

The characterization of N-nitroso compounds presents a specific challenge: Rotamerism. Due to the partial double-bond character of the N-N bond, rotation is restricted, often resulting in two

distinct sets of NMR signals (syn and anti isomers) at room temperature.

Expected Data

Technique	Expected Result	Interpretation
Appearance	Yellow to Orange solid/oil	Typical for N-nitroso chromophores.
MS (ESI+)		Confirms molecular mass ().
¹ H NMR	Dual Signals (Rotamers)	Critical: You will see split peaks. This is NOT an impurity.
UV-Vis	nm	N-NO absorption band.

NMR Interpretation Guide

In the

¹H NMR (CDCl₃)

), look for the proton at the C7 position (aromatic) and the C2 position (aliphatic, adjacent to Nitrogen).

- Deshielding: The nitroso group is electron-withdrawing. Protons syn to the oxygen will be significantly deshielded compared to the anti rotamer.
- Ratio: Integration of the split peaks usually reflects a ratio (e.g., 3:1 or 4:1) depending on steric hindrance of the methyl group.
- Validation: To confirm purity vs. rotamers, run High-Temperature NMR (e.g., at 60°C). The peaks should coalesce into single averaged signals as the rotation barrier is overcome.

Storage & Stability

- Storage: -20°C, protected from light (amber vials). N-nitroso compounds can be photosensitive.

- Stability: Re-test purity every 6 months.
- Usage: Dissolve in Methanol or DMSO for analytical stock solutions.

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